

# An In-depth Technical Guide to the Solubility of Acid Yellow 79

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## Compound of Interest

Compound Name: Acid Yellow 79

Cat. No.: B1175317

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This technical guide provides a comprehensive overview of the solubility of C.I. Acid Yellow 79 (CAS No. 12220-70-1), a di-azo dye. A thorough understanding of its solubility is critical for its application in various fields, including textile dyeing, leather coloration, and paper printing.<sup>[1][2]</sup> For professionals in research and development, this data is essential for formulation, quality control, and the assessment of the dye's environmental and biological interactions.

## Physicochemical Properties of Acid Yellow 79

A summary of the key physicochemical properties of Acid Yellow 79 is presented in the table below.

Property	Value
C.I. Name	Acid Yellow 79
CAS Number	12220-70-1
Molecular Formula	C <sub>47</sub> H <sub>40</sub> N <sub>10</sub> Na <sub>2</sub> O <sub>12</sub> S <sub>4</sub>
Molecular Weight	1111.12 g/mol
Chemical Class	Di-azo Dye
Physical Appearance	Yellow Powder
Hue	Yellow

## Solubility of Acid Yellow 79

The solubility of a dye is a critical parameter that influences its application and performance. Acid Yellow 79 is classified as a water-soluble dye.<sup>[1]</sup><sup>[2]</sup>

### Aqueous Solubility

Acid Yellow 79 exhibits good solubility in water, a characteristic that is fundamental to its use in aqueous dyeing systems.<sup>[3]</sup> The solubility in water is influenced by both temperature and pH. An increase in temperature generally leads to an increase in solubility.<sup>[3]</sup> The dye is most stable and soluble under acidic conditions, which is consistent with its classification as an acid dye.<sup>[3]</sup>

The following table summarizes the available quantitative data on the solubility of Acid Yellow 79 in water.

Solvent	Temperature	Solubility
Water	90°C	60 g/L

### Organic Solvent Solubility

There is a notable lack of publicly available, verified quantitative data for the solubility of Acid Yellow 79 (CAS No. 12220-70-1) in organic solvents. It is important to distinguish Acid Yellow

79 from "Solvent Yellow 79," which is a different chemical entity with distinct CAS numbers and solubility profiles. Due to this data gap, researchers are strongly encouraged to determine the solubility of Acid Yellow 79 in specific organic solvents of interest experimentally. The detailed protocol provided in the following section can be adapted for this purpose.

## Experimental Protocol for Determining Dye Solubility

The following is a detailed methodology for the experimental determination of Acid Yellow 79 solubility. This protocol is based on the widely accepted shake-flask method coupled with UV-Vis spectrophotometry, a reliable technique for determining the solubility of colored compounds.

### I. Principle

An excess amount of Acid Yellow 79 is agitated in a solvent of interest at a constant temperature for a sufficient time to reach equilibrium. The saturated solution is then filtered to remove undissolved solid, and the concentration of the dissolved dye in the filtrate is determined using a UV-Vis spectrophotometer by comparing its absorbance to a pre-established calibration curve.

### II. Materials and Equipment

- Acid Yellow 79 (analytical standard)
- Solvent of interest (e.g., deionized water, ethanol, methanol, acetone)
- Analytical balance
- Volumetric flasks
- Pipettes
- Thermostatic shaker bath
- Centrifuge (optional)
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE or nylon)

- UV-Vis spectrophotometer
- Cuvettes

### III. Procedure

#### A. Preparation of Standard Solutions and Calibration Curve

- **Prepare a Stock Solution:** Accurately weigh a known mass of Acid Yellow 79 and dissolve it in a known volume of the solvent in a volumetric flask to prepare a stock solution of known concentration.
- **Prepare a Series of Standard Solutions:** Perform serial dilutions of the stock solution to prepare a series of at least five standard solutions of decreasing concentrations.
- **Determine the Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ ):** Scan one of the standard solutions using the UV-Vis spectrophotometer over a relevant wavelength range to determine the  $\lambda_{\text{max}}$ , the wavelength at which the dye exhibits the highest absorbance.
- **Measure Absorbance of Standard Solutions:** Set the spectrophotometer to the determined  $\lambda_{\text{max}}$ . Measure the absorbance of the solvent (as a blank) and each of the standard solutions.
- **Construct the Calibration Curve:** Plot the absorbance of the standard solutions versus their known concentrations. Perform a linear regression analysis to obtain the equation of the line ( $y = mx + c$ ) and the coefficient of determination ( $R^2$ ). An  $R^2$  value close to 1 indicates a good linear relationship.

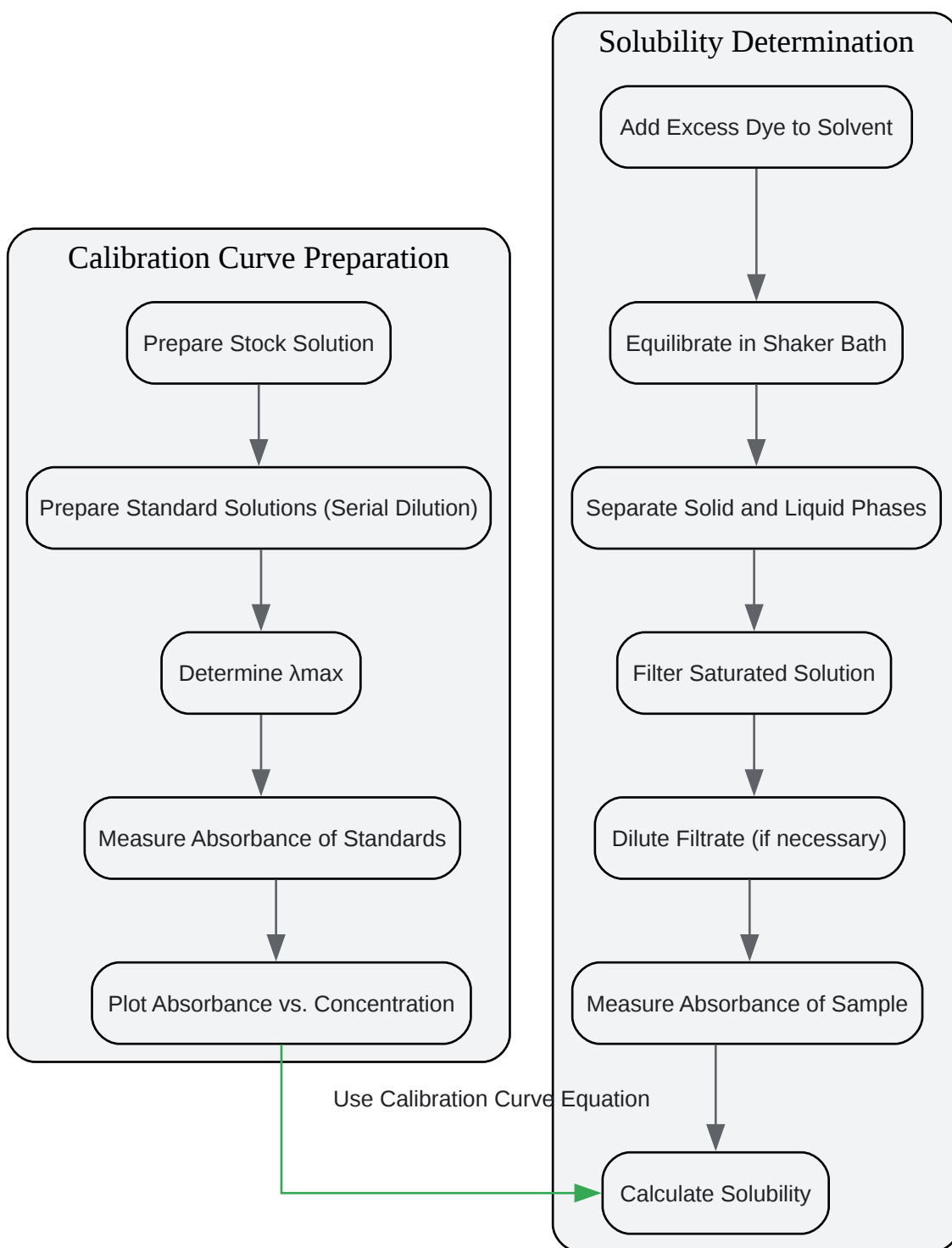
#### B. Determination of Solubility

- **Sample Preparation:** Add an excess amount of Acid Yellow 79 to a series of vials each containing a known volume of the solvent of interest. The amount of solid added should be sufficient to ensure that undissolved solid remains at equilibrium.
- **Equilibration:** Place the vials in a thermostatic shaker bath set to the desired temperature. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

- **Phase Separation:** After equilibration, allow the vials to stand in the thermostatic bath to let the undissolved solid settle. If necessary, centrifuge the samples to facilitate the separation of the solid and liquid phases.
- **Filtration:** Carefully draw the supernatant (the saturated solution) using a syringe and filter it through a syringe filter into a clean vial. This step is crucial to remove any undissolved microparticles.
- **Dilution (if necessary):** The filtered saturated solution may need to be diluted with the solvent to bring its absorbance within the linear range of the calibration curve. Record the dilution factor.
- **Absorbance Measurement:** Measure the absorbance of the diluted (or undiluted) filtrate at the  $\lambda_{\text{max}}$  using the UV-Vis spectrophotometer.
- **Concentration Calculation:** Use the equation of the calibration curve to calculate the concentration of Acid Yellow 79 in the measured sample. Multiply this value by the dilution factor (if any) to obtain the solubility of Acid Yellow 79 in the solvent at the specified temperature.

## Mandatory Visualization

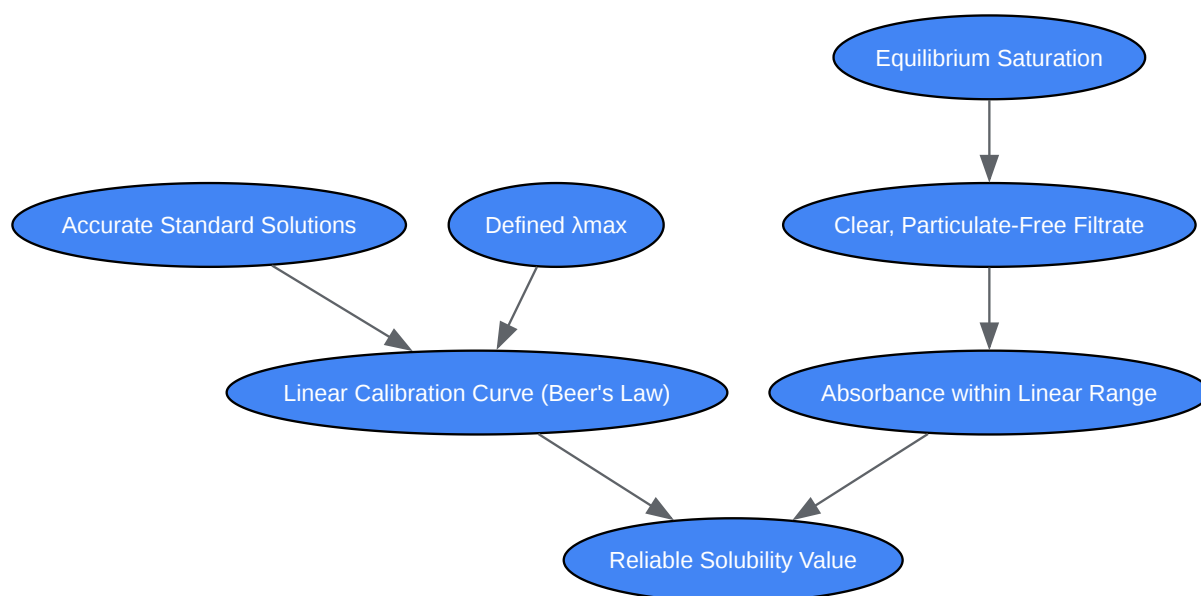
The following diagram illustrates the experimental workflow for determining the solubility of Acid Yellow 79.



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Caption: Experimental workflow for determining the solubility of Acid Yellow 79.

The logical flow for establishing a reliable method to quantify the solubility of Acid Yellow 79 is depicted in the following relationship diagram.



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Caption: Key relationships for accurate solubility determination.

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## References

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